

A Technical Guide to 3-Chloro-6methylpyridazine for Researchers

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Compound of Interest		
Compound Name:	3-Chloro-6-methylpyridazine	
Cat. No.:	B130396	Get Quote

This technical guide provides an in-depth overview of **3-Chloro-6-methylpyridazine**, a heterocyclic compound of significant interest in the fields of pharmaceutical and agrochemical research. This document outlines its chemical properties, applications, and general experimental considerations for its use in a laboratory setting.

Core Chemical and Physical Properties

3-Chloro-6-methylpyridazine is a pyridazine derivative characterized by the presence of a chloro and a methyl group on the pyridazine ring.[1] These substitutions enhance its reactivity, making it a valuable intermediate in the synthesis of more complex molecules.[1]

Below is a summary of its key quantitative properties:

Property	Value	Source
Molecular Formula	C5H5CIN2	[1][2][3][4]
Molecular Weight	128.56 g/mol	[1][2][3][4]
CAS Number	1121-79-5	[2][3]
Melting Point	58 - 62 °C	[1][3]
Appearance	White to yellow to orange powder/crystal	[1]



Applications in Research and Development

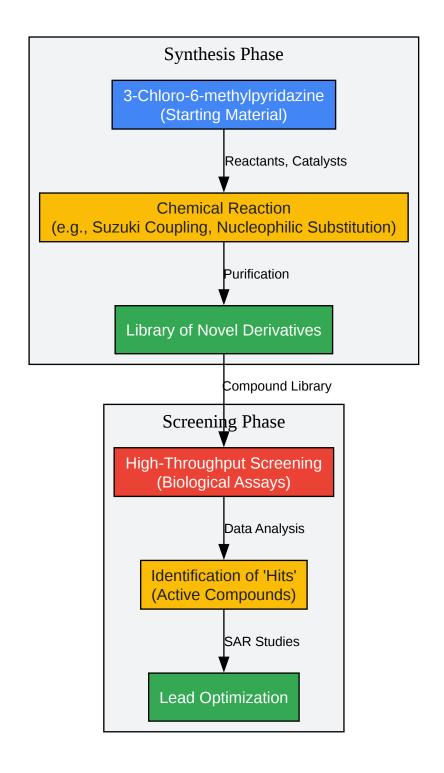
3-Chloro-6-methylpyridazine serves as a crucial building block in several areas of chemical synthesis and life science research:

- Pharmaceutical Development: It is a key intermediate in the synthesis of various pharmaceuticals, with notable applications in the development of drugs targeting neurological disorders.[1]
- Agrochemicals: The compound is utilized in the formulation of herbicides and fungicides to improve crop protection.[1]
- Biochemical Research: Researchers use 3-Chloro-6-methylpyridazine to investigate enzyme interactions and metabolic pathways.[1]
- Material Science: It is also explored for its potential in creating advanced materials, such as specialized coatings and polymers.[1]

Conceptual Workflow: Derivative Synthesis and Screening

The following diagram illustrates a generalized workflow for the synthesis and screening of novel derivatives of **3-Chloro-6-methylpyridazine** in a drug discovery context. This process highlights the logical progression from a starting material to a potential lead compound.





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A generalized workflow for drug discovery using **3-Chloro-6-methylpyridazine**.

Experimental Protocols and Handling



Given its role as a reactive intermediate, proper handling and storage of **3-Chloro-6-methylpyridazine** are essential.

Storage and Handling:

- Storage: Store in a cool, dry place, typically between 2 8 °C.[1] For long-term storage of stock solutions, -80°C (up to 6 months) or -20°C (up to 1 month) in a sealed, moisture-free environment is recommended.[5]
- Safety: The compound is harmful if swallowed and causes skin and serious eye irritation.[2] It may also cause an allergic skin reaction.[2] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should be used.[3]

General Protocol for Stock Solution Preparation:

The following is a generalized protocol for preparing a stock solution for in vivo or in vitro experiments, based on common methodologies. Researchers should adapt this protocol based on their specific experimental needs and solubility tests.

- Initial Solubilization: Begin by dissolving **3-Chloro-6-methylpyridazine** in a minimal amount of an organic solvent such as Dimethyl Sulfoxide (DMSO).[5]
- Addition of Surfactants/Co-solvents: To improve solubility and stability in aqueous solutions, other solvents can be added sequentially. For example, after initial dissolution in DMSO, PEG300 can be added, followed by a surfactant like Tween-80.[5]
- Aqueous Phase Addition: The final step involves the addition of a saline or buffer solution to reach the desired final concentration.
- Dissolution Assistance: If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid in complete dissolution.[5]
- Storage: Once prepared, the solution should be aliquoted and stored appropriately to prevent degradation from repeated freeze-thaw cycles.[5]



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